

# Unraveling the Thermal Decomposition of Methylamine Nitrate: A Technical Guide

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## Compound of Interest

Compound Name: Methylamine nitrate

Cat. No.: B1595745

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This technical guide provides an in-depth analysis of the thermal decomposition pathway of **methylamine nitrate** (MAN), an energetic material of significant interest. Understanding its decomposition mechanism is crucial for ensuring safety, stability, and performance in its various applications. This document summarizes key quantitative data, details experimental protocols for its study, and visualizes the complex reaction pathways involved.

## Core Data Summary

The thermal decomposition of **methylamine nitrate** is a complex process that is highly dependent on temperature. The following table summarizes the quantitative data on the decomposition products at two key temperatures, 240 °C and 280 °C, as detailed in foundational research.

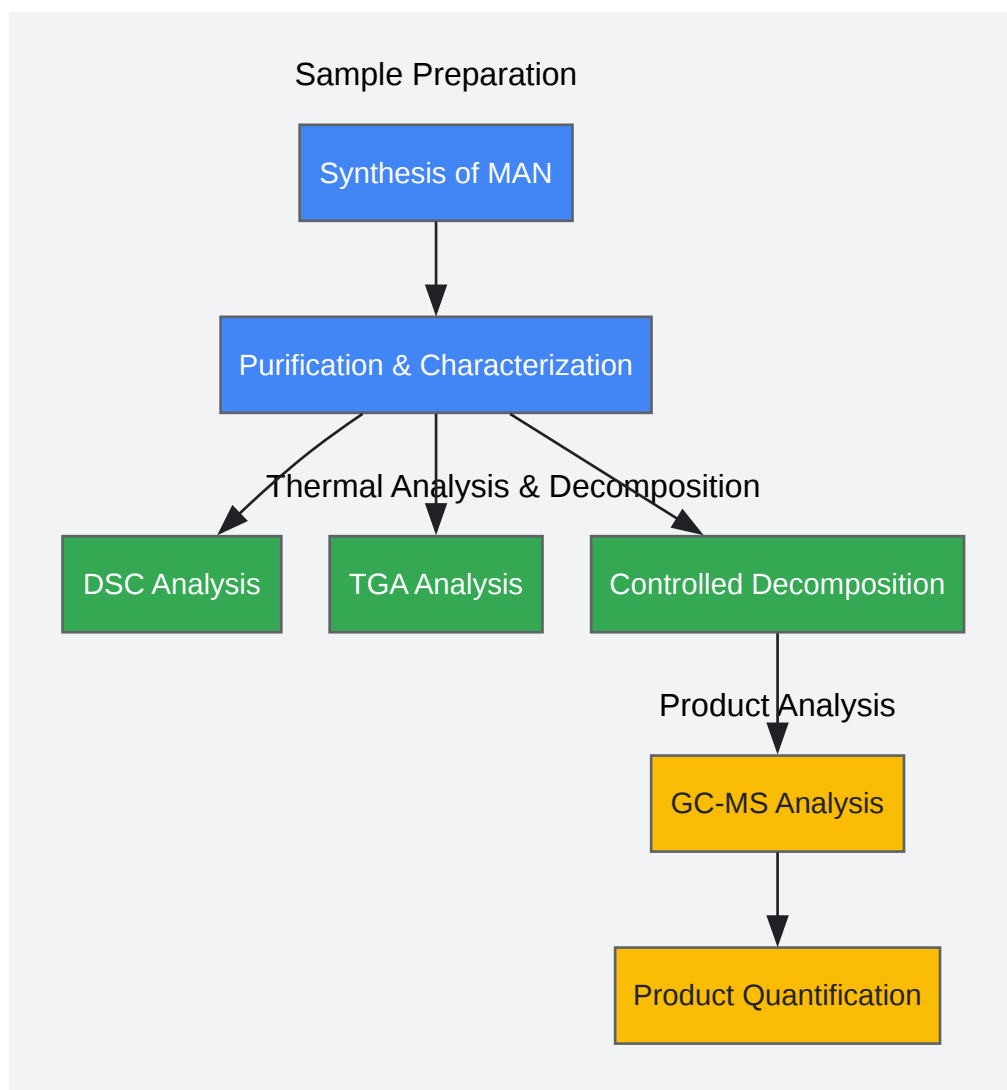
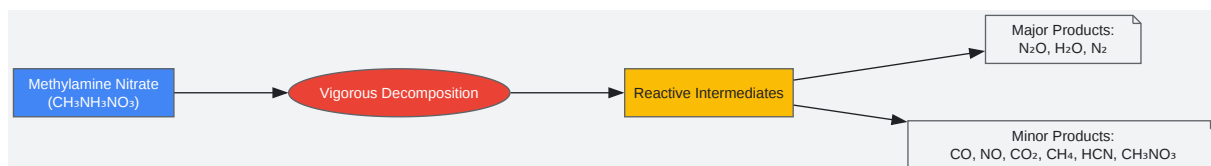
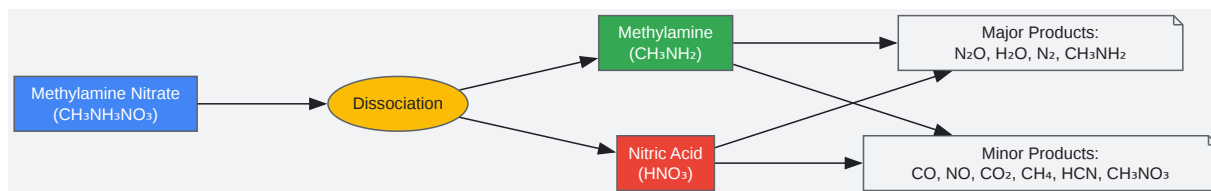
Decomposition Product	Chemical Formula	Mole Percent at 240 °C	Mole Percent at 280 °C
Nitrous Oxide	N <sub>2</sub> O	35	33
Water	H <sub>2</sub> O	30	25
Nitrogen	N <sub>2</sub>	10	15
Methylamine	CH <sub>3</sub> NH <sub>2</sub>	10	0
Carbon Monoxide	CO	5	10
Nitric Oxide	NO	5	8
Carbon Dioxide	CO <sub>2</sub>	2	5
Methane	CH <sub>4</sub>	1	2
Hydrogen Cyanide	HCN	1	1
Methyl Nitrate	CH <sub>3</sub> NO <sub>3</sub>	1	1

## Thermal Decomposition Pathways

The decomposition of **methylamine nitrate** proceeds through distinct pathways that vary with temperature. At lower temperatures, the primary reaction involves the dissociation of MAN into methylamine and nitric acid. As the temperature increases, a more complex series of reactions, including oxidation and fragmentation, takes place.

### Decomposition Pathway at 240 °C

At 240 °C, the decomposition is characterized by the initial dissociation of **methylamine nitrate**, followed by a series of reactions leading to the formation of various gaseous products.



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